

Application Notes and Protocols: Large-Scale Synthesis and Utilization of *tert*-Butylsulfonamide

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Compound of Interest

Compound Name: *tert*-Butylsulfonamide

CAS No.: 34813-49-5

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the large-scale synthesis and application of ***tert*-butylsulfonamide**, a versatile reagent in modern organic synthesis and drug discovery. The protocols detailed herein are designed to be a valuable resource for researchers engaged in the synthesis of chiral amines, complex molecules, and novel therapeutic agents.

Introduction

***tert*-Butylsulfonamide** and its chiral precursor, *tert*-butanesulfinamide, have emerged as indispensable tools in asymmetric synthesis. The *tert*-butanesulfinyl group serves as a powerful chiral auxiliary, enabling the stereoselective synthesis of a wide array of chiral amines.^{[1][2]} Furthermore, the sulfonamide moiety is a key pharmacophore in numerous approved drugs, and its use as a bioisostere for carboxylic acids is a common strategy in medicinal chemistry. This document outlines scalable synthetic routes to ***tert*-butylsulfonamide** and its derivatives, along with detailed protocols for its application in key chemical transformations.

I. Large-Scale Synthesis of Chiral tert-Butanesulfinamide

The most common precursor for many applications is the enantiomerically pure tert-butanesulfinamide. An improved, scalable synthesis has been developed that avoids the use of hazardous and toxic reagents and is suitable for kilogram-scale production.^[3]^[4]

Key Reaction: Asymmetric Oxidation of Di-tert-butyl disulfide

A key step in the scalable synthesis is the catalytic asymmetric oxidation of the inexpensive di-tert-butyl disulfide.^[4] This method utilizes a chiral ligand prepared from commercially available cis-1-amino-indan-2-ol and can be performed at high concentrations.

Table 1: Representative Data for Large-Scale Synthesis of (S)-tert-Butanesulfinamide

Step	Reactants	Solvent	Catalyst /Reagent	Temp. (°C)	Time (h)	Yield (%)	Enantiomeric Excess (%)
Asymmetric Oxidation	Di-tert-butyl disulfide, Hydrogen Peroxide	Acetone	Vanadium catalyst, Chiral ligand	RT	48	>90	>98
Sulfinate Ester Formation	Chiral tert-butyl thiosulfinate	Toluene	Grignard Reagent (e.g., EtMgBr)	0 to RT	2	~85	>98
Amination	Chiral tert-butylsulfinate ester	THF	Lithium amide (LiNH ₂) in liquid ammonia	-78	1	>95	>99
Purification	Crude (S)-tert-butanethiosulfinate	EtOAc	Recrystallization	-	-	99	99

Data compiled from multiple sources, including a reported synthesis with 99% yield and 99% ee after chromatography.[5]

Experimental Protocol: Synthesis of (S)-tert-Butanesulfonamide

Materials:

- Di-tert-butyl disulfide

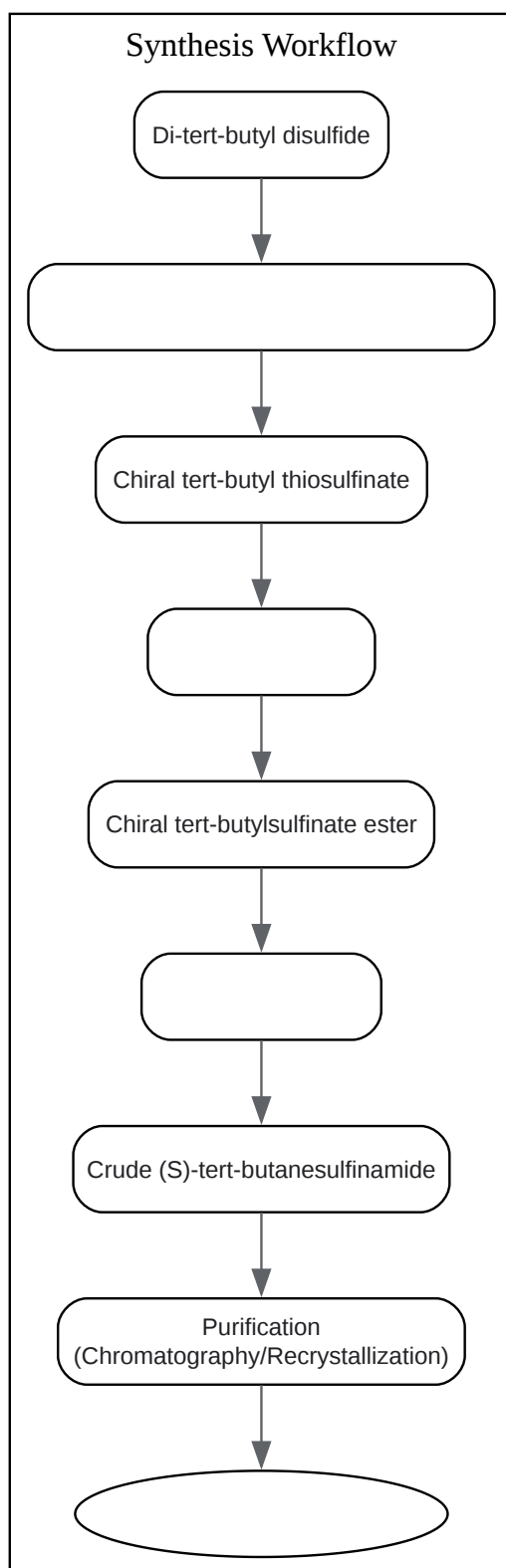
- Vanadium(IV) oxide acetylacetonate ($\text{VO}(\text{acac})_2$)
- Chiral ligand (e.g., derived from cis-1-amino-indan-2-ol)
- 30% Hydrogen peroxide
- Ethylmagnesium bromide (EtMgBr) in THF
- Lithium wire
- Anhydrous liquid ammonia
- Anhydrous Tetrahydrofuran (THF)
- Toluene, Ethyl acetate (EtOAc), Heptane
- Saturated aqueous sodium sulfite (Na_2SO_3)
- Brine

Procedure:

- **Asymmetric Oxidation:** To a solution of the chiral ligand and $\text{VO}(\text{acac})_2$ in acetone at room temperature, add di-tert-butyl disulfide. Slowly add 30% hydrogen peroxide over 4-6 hours, maintaining the temperature below 30 °C. Stir for 48 hours. Quench the reaction with saturated aqueous Na_2SO_3 . Extract the product with toluene.
- **Sulfinate Ester Formation:** Cool the toluene solution from the previous step to 0 °C. Slowly add EtMgBr in THF. Allow the reaction to warm to room temperature and stir for 2 hours. Quench with saturated aqueous ammonium chloride. Separate the organic layer, wash with brine, and concentrate under reduced pressure.
- **Amination:** In a flask equipped with a dry ice condenser, condense anhydrous liquid ammonia at -78 °C. Add small pieces of lithium wire until a persistent blue color is observed. Add a catalytic amount of ferric nitrate. Cannulate a solution of the sulfinate ester in anhydrous THF to the ammonia solution. Stir for 1 hour. Quench the reaction by the slow addition of solid ammonium chloride. Allow the ammonia to evaporate.

- Workup and Purification: To the residue, add water and EtOAc. Separate the organic layer, wash with brine, dry over anhydrous sodium sulfate, and concentrate. The crude product can be purified by chromatography (EtOAc/hexanes) or recrystallization from an EtOAc/heptane mixture to afford (S)-tert-butaneforfinamide as a white solid.[5]

Workflow for Large-Scale Synthesis of (S)-tert-Butanesulfinamide



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Caption: Workflow for the large-scale synthesis of (S)-tert-butesulfonamide.

II. N-Alkylation of *tert*-Butylsulfonamide

The N-alkylation of sulfonamides is a fundamental transformation for accessing a diverse range of compounds for biological screening. A manganese-catalyzed borrowing hydrogen methodology provides an efficient route for the N-alkylation of sulfonamides using alcohols.[6]

Table 2: Manganese-Catalyzed N-Alkylation of *tert*-Butylsulfonamide with Alcohols

Entry	Alcohol Substrate	Product	Yield (%)
1	Benzyl alcohol	N-Benzyl- <i>tert</i> -butylsulfonamide	95
2	4-Methylbenzyl alcohol	N-(4-Methylbenzyl)- <i>tert</i> -butylsulfonamide	92
3	4-Methoxybenzyl alcohol	N-(4-Methoxybenzyl)- <i>tert</i> -butylsulfonamide	88
4	1-Hexanol	N-Hexyl- <i>tert</i> -butylsulfonamide	78

Data adapted from a study on Mn-catalyzed N-alkylation of various sulfonamides, with representative yields shown.[6]

Experimental Protocol: N-Benzylation of *tert*-Butylsulfonamide

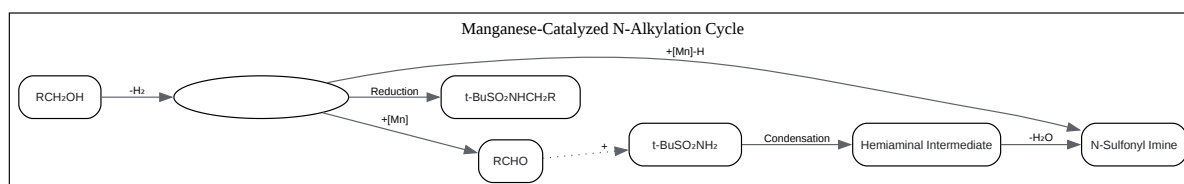
Materials:

- *tert*-Butylsulfonamide
- Benzyl alcohol
- Mn(I) PNP pincer precatalyst (e.g., $[\text{Mn}(\text{CO})_3(\text{Ph}_2\text{P}(\text{CH}_2)_2\text{N}(\text{CH}_2)_2\text{PPh}_2)]\text{Br}$)
- Potassium carbonate (K_2CO_3)
- Anhydrous xylenes

Procedure:

- To a flame-dried Schlenk tube under an inert atmosphere, add **tert-butylsulfonamide** (1.0 mmol), benzyl alcohol (1.0 mmol), the Mn(I) PNP pincer precatalyst (0.05 mmol, 5 mol %), and K_2CO_3 (0.1 mmol, 10 mol %).
- Add anhydrous xylenes to achieve a 1 M concentration of the sulfonamide.
- Seal the tube and heat the reaction mixture at 150 °C for 24 hours.
- Cool the reaction to room temperature.
- The product can be purified by flash column chromatography on silica gel (e.g., 20% ethyl acetate/petroleum ether) to give N-benzyl-**tert-butylsulfonamide** as a white solid.[6]

Catalytic Cycle for N-Alkylation of Sulfonamides



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Caption: Proposed catalytic cycle for the N-alkylation of sulfonamides.

III. Application as a Chiral Auxiliary in Amine Synthesis

Chiral tert-butanefulfonamide is extensively used for the asymmetric synthesis of amines. The general strategy involves condensation with an aldehyde or ketone to form an N-tert-

butanesulfinyl imine, followed by diastereoselective nucleophilic addition and subsequent removal of the auxiliary.[2]

General Workflow

- Imine Formation: Condensation of the chiral tert-butanefulfinamide with an aldehyde or ketone.
- Nucleophilic Addition: Addition of an organometallic reagent (e.g., Grignard, organolithium) to the imine.
- Deprotection: Acidic cleavage of the tert-butanefulfinyl group to yield the chiral primary amine.

Table 3: Asymmetric Synthesis of a Chiral Amine

Step	Aldehyde/Ketone	Nucleophile	Diastereomeric Ratio (dr)	Yield (%)
Imine Formation	Benzaldehyde	-	-	>95
Nucleophilic Addition	N-Sulfinyl imine of Benzaldehyde	MeMgBr	98:2	94
Deprotection	N-Sulfinyl amine	HCl in MeOH	-	>98

Representative data for the synthesis of α -methylbenzylamine.

Experimental Protocol: Asymmetric Synthesis of (R)- α -Methylbenzylamine

Materials:

- (R)-tert-Butanesulfinamide
- Benzaldehyde
- Copper(II) sulfate (CuSO_4)

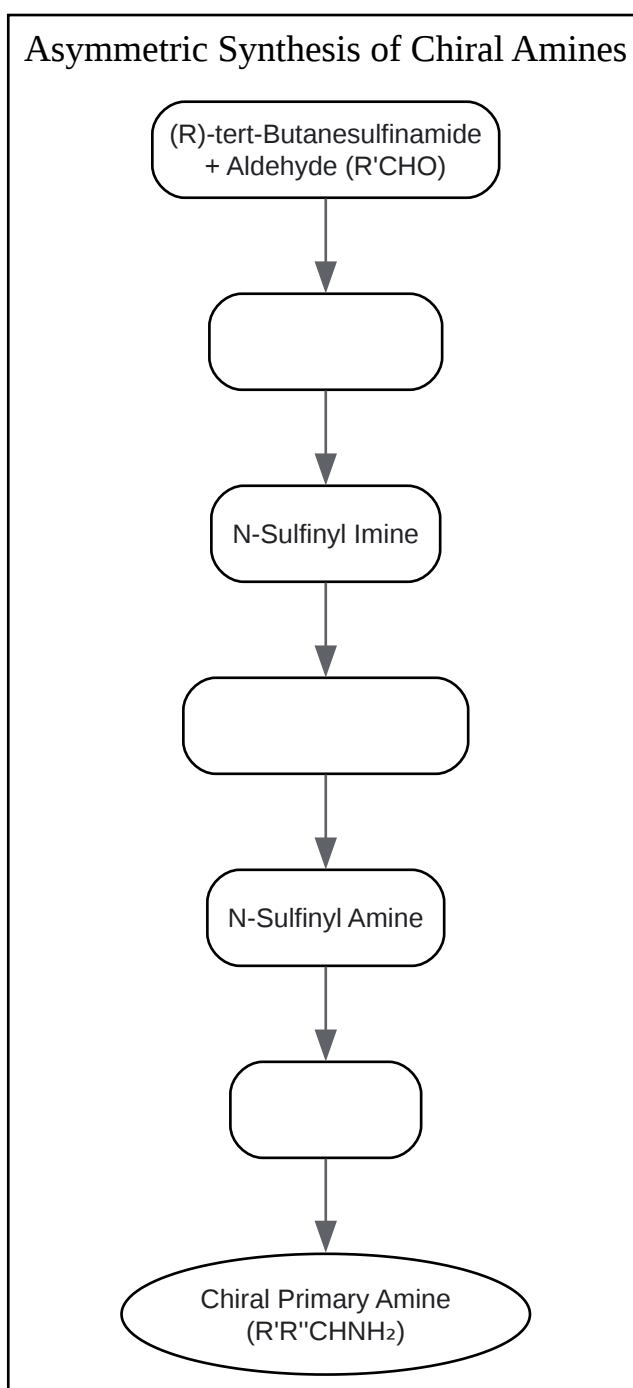
- Anhydrous dichloromethane (DCM)
- Methylmagnesium bromide (MeMgBr) in THF
- Anhydrous THF
- Hydrochloric acid (HCl) in methanol
- Saturated aqueous ammonium chloride (NH₄Cl)

Procedure:

- Imine Formation: To a suspension of (R)-tert-butanefluoramide (1.0 eq) and CuSO₄ (2.0 eq) in anhydrous DCM, add benzaldehyde (1.1 eq). Stir the mixture at room temperature for 12-24 hours. Filter the reaction mixture and concentrate the filtrate to obtain the N-tert-butanefluorinyl imine.
- Nucleophilic Addition: Dissolve the imine in anhydrous THF and cool to -48 °C. Slowly add MeMgBr (1.2 eq). Stir at -48 °C for 3-6 hours. Quench the reaction with saturated aqueous NH₄Cl. Extract with ethyl acetate, wash with brine, dry, and concentrate.
- Deprotection: Dissolve the resulting N-fluorinyl amine in methanol and add a solution of HCl in methanol. Stir at room temperature for 1 hour. Concentrate under reduced pressure to obtain the hydrochloride salt of (R)-α-methylbenzylamine.

Asymmetric Amine Synthesis Workflow

Asymmetric Synthesis of Chiral Amines



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